

Personal protective equipment for handling Pinacolone

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Compound of Interest

Compound Name: Pinacolone

Cat. No.: B1678379

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Essential Safety and Handling Guide for Pinacolone

This guide provides comprehensive safety and logistical information for the handling and disposal of **Pinacolone**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is crucial for ensuring laboratory safety and proper chemical management.

Chemical and Physical Properties

Pinacolone is a clear, colorless liquid with a peppermint or camphor-like odor.^[1] It is a highly flammable liquid and vapor.^[2]

Property	Value	Source
Molecular Formula	C6H12O	[1][3]
Molecular Weight	100.16 g/mol	[1][2][3]
Boiling Point	106 °C @ 760 mmHg	[1][3][4]
Melting Point	-52.5 °C	[1][4]
Flash Point	5 °C / 41 °F	[1][4][5]
Specific Gravity	0.80 g/mL at 25°C	[1][3]
Solubility in Water	19 g/L @ 25°C	[1]
Vapor Pressure	31.5 mm Hg @ 25 °C	[1]
Vapor Density	3.45 (air=1)	[1]

Hazard Identification and Personal Protective Equipment (PPE)

Pinacolone is classified as a flammable liquid and is harmful if swallowed.[2] It may cause irritation to the eyes, skin, and respiratory tract.[1][2]

Required Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles.	Protects against splashes that can cause eye irritation.[1]
Hand Protection	Appropriate protective gloves (e.g., Nitrile rubber).	Prevents skin contact and potential irritation.[1]
Body Protection	Appropriate protective clothing to minimize skin contact. A flame-retardant lab coat is recommended.	Protects skin from accidental spills and contamination.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. All handling should be conducted in a well-ventilated area or a chemical fume hood.	Protects against inhalation of vapors which may cause respiratory tract irritation, dizziness, or suffocation.[1]
Footwear	Closed-toe shoes.	Protects feet from spills and falling objects.[6]

Operational and Disposal Plans

The following step-by-step procedures provide guidance for the entire lifecycle of **Pinacolone** in the laboratory, from receipt to disposal.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leaks.
- **Storage:** Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible substances such as strong oxidizing agents.[1][4] Keep containers tightly closed.[1][2][7] The storage area should be designated for flammable liquids.[4]

Handling Procedures

- Engineering Controls: Use **Pinacolone** in a well-ventilated area. Use adequate ventilation to keep airborne concentrations low.[1]
- Safe Handling Practices:
 - Avoid contact with eyes, skin, and clothing.[1][2]
 - Avoid inhalation of vapor or mist.[2]
 - Wash thoroughly after handling.[1]
 - Use spark-proof tools and explosion-proof equipment.[1][5]
 - Ground and bond containers when transferring material to prevent static discharges.[1][5]
 - Do not eat, drink, or smoke when using this product.[5]

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[1]
- Skin Contact: Flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical aid if irritation develops.[1]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.[1][2]
- Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[1] Remove all sources of ignition.[1][5]

Disposal Plan

- Waste Classification: Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts

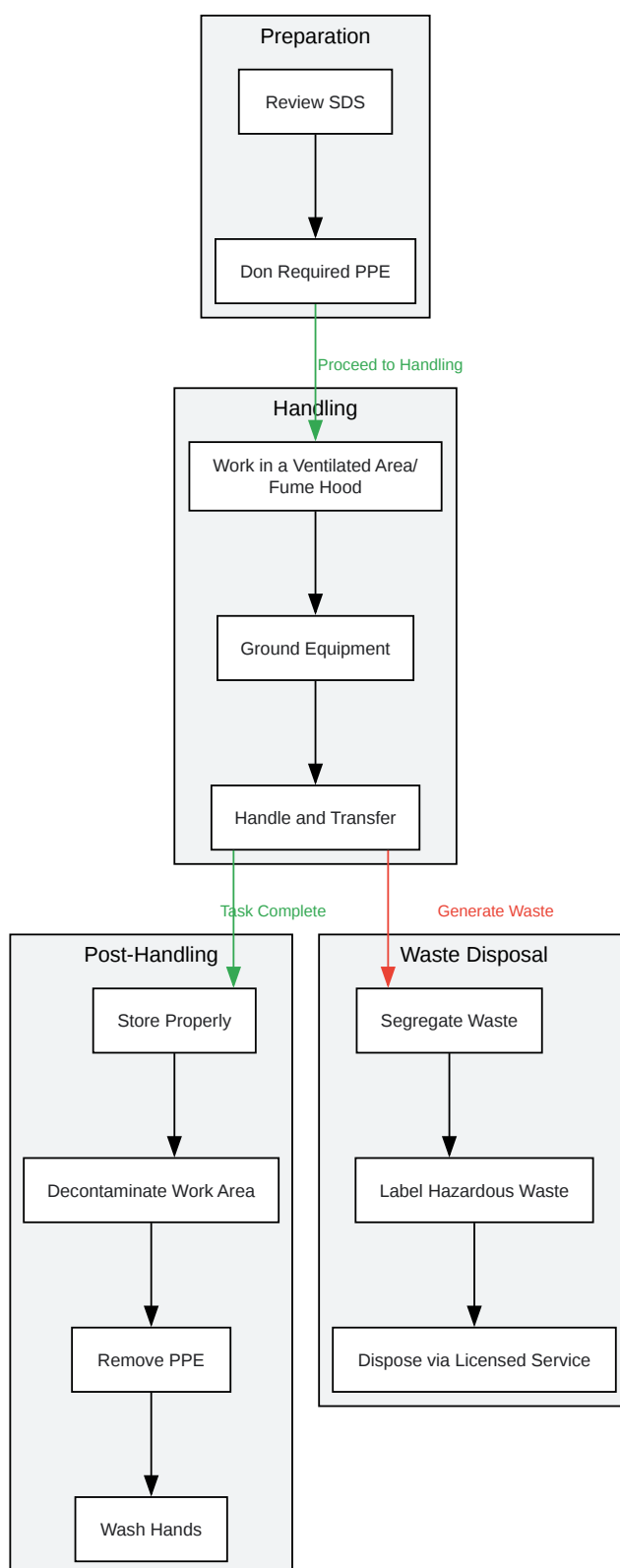
261.3) and consult state and local regulations.[1]

- Disposal Method: Contact a licensed professional waste disposal service.[2][8] **Pinacolone** may be burned in a chemical incinerator equipped with an afterburner and scrubber.[2][8] Extra care should be taken during ignition due to its high flammability.[2][8]
- Container Disposal: Empty containers retain product residue and can be dangerous.[1] Do not reuse empty containers. Dispose of them as unused products in accordance with federal, state, and local regulations.[2]

Experimental Protocols Cited

The information provided in this guide is a synthesis of safety data sheets and does not refer to specific experimental protocols. Researchers should develop detailed, experiment-specific standard operating procedures (SOPs) that incorporate this safety information.

Visual Workflow for Handling **Pinacolone**



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